

(R)-(+)-Lactamide (CAS 598-81-2): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: (R)-(+)-Lactamide

Cat. No.: B1348126

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An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

(R)-(+)-Lactamide, identified by the CAS number 598-81-2, is a chiral amide derivative of lactic acid.^[1] Its unique stereochemistry makes it a valuable building block in asymmetric synthesis, particularly in the pharmaceutical and agrochemical industries.^[2] This technical guide provides a detailed overview of its properties, applications, and relevant experimental methodologies.

Chemical and Physical Properties

(R)-(+)-Lactamide is a white to slightly yellow crystalline solid at room temperature.^{[1][2]} It is soluble in polar solvents such as water and alcohols, which facilitates its use in a variety of chemical reactions.^[1] The presence of a chiral center is a key feature, influencing its interactions within biological systems and its application in producing enantiomerically pure compounds.^{[1][2]}

Table 1: Physicochemical Properties of **(R)-(+)-Lactamide**

Property	Value	Reference(s)
CAS Number	598-81-2	[1][2][3]
Molecular Formula	C ₃ H ₇ NO ₂	[1][2]
Molecular Weight	89.09 g/mol	[2]
Appearance	White, slightly yellow or orange crystalline powder	[1][2]
Melting Point	49-55 °C	[2][3][4]
Optical Rotation	[α] _D ²⁰ = +18° to +23° (c=10 in H ₂ O)	[2][4]
Purity	≥ 97-98% (GC)	[2][3]
SMILES	C--INVALID-LINK--C(N)=O	
InChI Key	SXQFCVDSOLSHOQ-UWTATZPHSA-N	[5]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **(R)-(+)-Lactamide**. While specific spectra are instrument-dependent, typical data includes ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry.[5]

Table 2: Spectroscopic Data Summary

Technique	Description
^1H NMR	Provides information on the proton environment, confirming the presence of methyl, methine, hydroxyl, and amide protons.
^{13}C NMR	Identifies the carbon skeleton, showing distinct signals for the methyl, methine, and carbonyl carbons.
IR Spectroscopy	Reveals characteristic absorption bands for O-H, N-H, C-H, and C=O functional groups.
Mass Spectrometry	Determines the molecular weight and fragmentation pattern, confirming the compound's identity.

Safety and Handling

(R)-(+)-Lactamide is classified as an irritant. It is important to handle the compound in a well-ventilated area and use appropriate personal protective equipment (PPE), including gloves and safety glasses.^{[3][4]}

Table 3: GHS Hazard and Precautionary Statements

Classification	Code	Statement	Reference(s)
Hazard Statements	H315	Causes skin irritation.	[3] [4] [6]
H319	Causes serious eye irritation.	[3] [4]	
H335	May cause respiratory irritation.	[3] [4]	
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[3] [4]
P280	Wear protective gloves/eye protection/face protection.	[3] [4]	
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	[3] [4]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[3] [4]	[3]
Storage	Store in a well-ventilated place. Keep container tightly closed. Store locked up.		

Applications in Research and Development

The chiral nature of **(R)-(+)-Lactamide** makes it a critical component in various scientific and industrial fields.

- **Pharmaceutical Development:** It serves as a key intermediate in the synthesis of enantiomerically pure active pharmaceutical ingredients (APIs), which is crucial for developing drugs with improved efficacy and reduced side effects.[\[2\]](#)[\[7\]](#)
- **Biochemical Research:** The compound is utilized in studies of enzyme activity and metabolic pathways, serving as a model to understand lactic acid metabolism.[\[2\]](#)[\[8\]](#) There is also research interest in its potential for developing treatments for neurodegenerative diseases.[\[8\]](#)
- **Polymer Chemistry:** **(R)-(+)-Lactamide** is used in the creation of biodegradable polymers, contributing to the development of environmentally friendly materials for applications in drug delivery and tissue engineering.[\[2\]](#)[\[8\]](#)
- **Asymmetric Synthesis:** It functions as a chiral auxiliary or a starting material for the synthesis of other chiral molecules, such as amino acids and catalysts.[\[1\]](#)[\[2\]](#)[\[8\]](#)

Caption: Key application areas of **(R)-(+)-Lactamide**.

Experimental Protocols

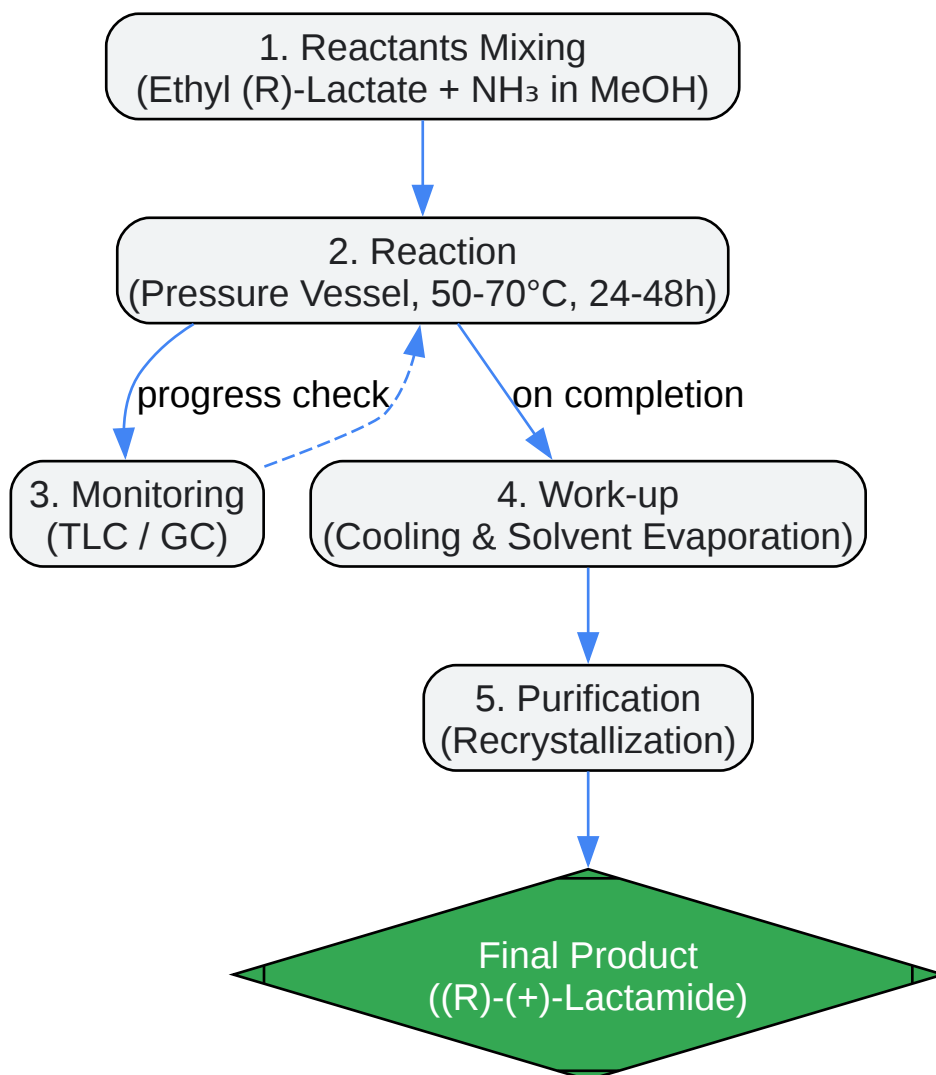
Detailed methodologies are essential for the effective use of **(R)-(+)-Lactamide** in a laboratory setting.

A common method for preparing lactamides is through the reaction of a lactic acid ester with an amine. This protocol describes the synthesis from ethyl (R)-lactate and ammonia.

Methodology:

- **Reaction Setup:** In a pressure vessel, add ethyl (R)-lactate and a solution of ammonia in methanol (e.g., 7N).
- **Reaction Conditions:** Seal the vessel and stir the mixture at a controlled temperature (e.g., 50-70 °C) for 24-48 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography (GC).

- Work-up: Once the reaction is complete, cool the vessel to room temperature and cautiously vent any excess pressure.
- Purification: Concentrate the reaction mixture under reduced pressure to remove the solvent and excess ammonia. The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes) to yield pure **(R)-(+)-Lactamide**.



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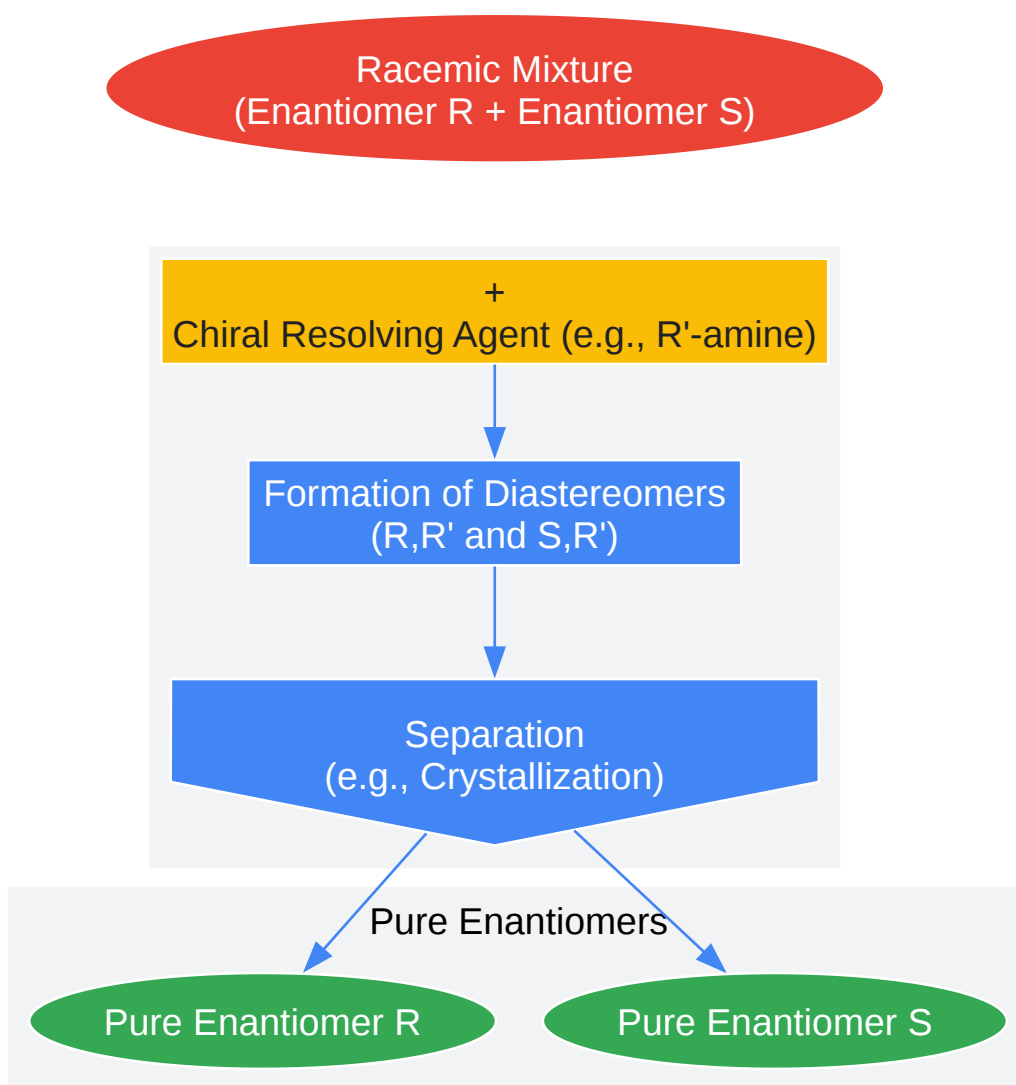
Caption: General workflow for the synthesis of **(R)-(+)-Lactamide**.

(R)-(+)-Lactamide itself is a resolved enantiomer. Its application often involves creating diastereomeric pairs to separate other racemic mixtures. The general principle, known as chiral resolution, involves reacting a racemic mixture with a single enantiomer of a resolving agent.[9]

[10] For instance, a racemic carboxylic acid can be resolved using a chiral amine. The resulting diastereomeric salts have different physical properties, such as solubility, allowing for their separation by methods like fractional crystallization.[9][11]

Methodology for Chiral Resolution:

- **Diastereomer Formation:** React a racemic mixture (e.g., a racemic carboxylic acid) with an enantiomerically pure resolving agent (e.g., a chiral amine) in a suitable solvent to form diastereomeric salts.
- **Separation:** Exploit the different solubilities of the diastereomers. One diastereomer will preferentially crystallize from the solution. This can be achieved by slowly cooling the solution or by partial solvent evaporation.
- **Isolation:** Isolate the crystallized diastereomer by filtration.
- **Liberation of Enantiomer:** Treat the isolated diastereomeric salt with an acid or base to break the salt bond, thereby liberating the desired pure enantiomer and recovering the resolving agent.



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Caption: Logical workflow of a chiral resolution process.

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